

Benzyltrimethylammonium Dichloroiodate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium
dichloroiodate*

Cat. No.: *B130456*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of

Benzyltrimethylammonium dichloroiodate (BTMA-ICl₂), a versatile and efficient reagent in organic synthesis. This document details its chemical and physical properties, safety and handling protocols, synthesis, and key applications, with a focus on its role as an iodinating, oxidizing, and chlorinating agent.

Core Properties and Safety Information

Benzyltrimethylammonium dichloroiodate is a quaternary ammonium polyhalogen salt. It is valued in organic chemistry for its stability as a solid reagent, making it easier to handle than gaseous or liquid halogens.

Physical and Chemical Properties

The key physical and chemical properties of **Benzyltrimethylammonium dichloroiodate** are summarized in the table below for easy reference.

Property	Value
CAS Number	114971-52-7
Molecular Formula	C ₁₀ H ₁₆ Cl ₂ IN
Molecular Weight	348.05 g/mol
Appearance	Yellow to light brown crystalline powder or flakes
Melting Point	124-126 °C
Solubility	Soluble in polar solvents
Synonyms	BTMA-ICl ₂ , Trimethylbenzylammonium dichloroiodate

Safety and Handling

Benzyltrimethylammonium dichloroiodate is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

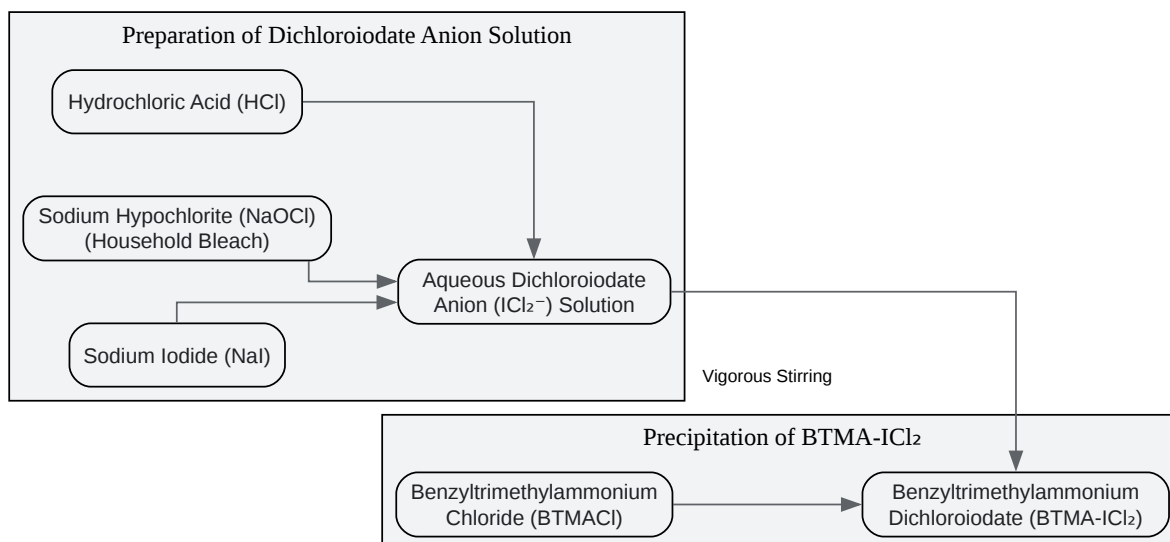
Hazard Statement	Precautionary Statement
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray
H319: Causes serious eye irritation	P280: Wear protective gloves/eye protection/face protection
H335: May cause respiratory irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep container tightly closed.

Synthesis of Benzyltrimethylammonium Dichloroiodate

The synthesis of **Benzyltrimethylammonium dichloroiodate** can be achieved through the reaction of an aqueous solution of the dichloroiodate anion with benzyltrimethylammonium chloride. A general and environmentally friendly procedure is detailed below.[1]

Synthesis Workflow



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Caption: Synthesis of **Benzyltrimethylammonium Dichloroiodate**.

Experimental Protocol

Materials:

- Sodium iodide (NaI)

- 5.25% aqueous sodium hypochlorite (household bleach)
- Concentrated hydrochloric acid (HCl)
- Benzyltrimethylammonium chloride (BTMACl)
- Deionized water
- Dichloromethane (for optional purification)

Procedure:

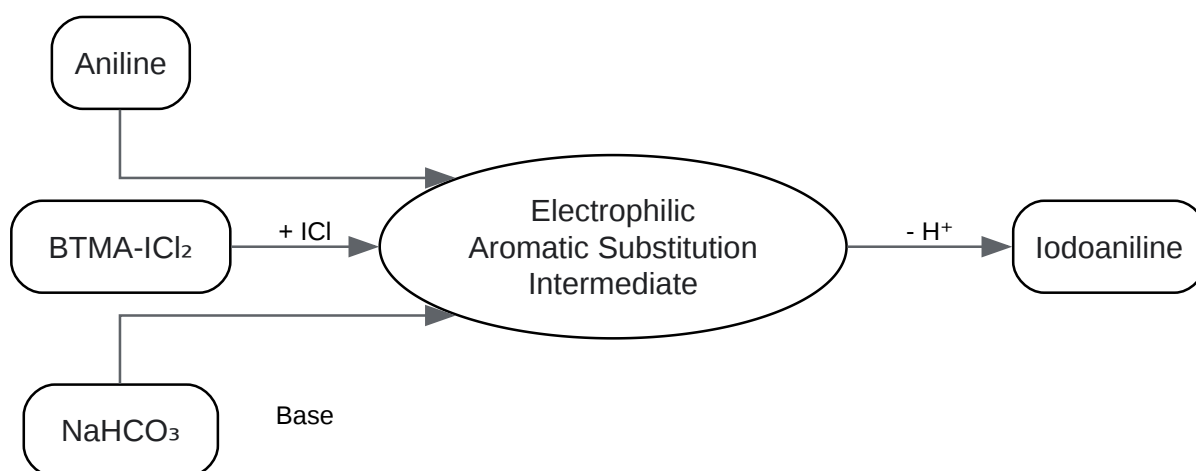
- Preparation of the Dichloroiodate Anion Solution: In a flask, prepare an aqueous solution of the dichloroiodate anion by reacting sodium iodide with 5.25% aqueous sodium hypochlorite (household bleach) in the presence of excess hydrochloric acid.^[1] To prevent overoxidation of iodine(I) to iodine(III) species, the resulting solution can be titrated with a solution of sodium iodide.^[1]
- Precipitation: Add the resulting orange aqueous dichloroiodate solution with vigorous stirring to an aqueous solution of benzyltrimethylammonium chloride.^[1]
- Isolation: The hydrophobic crystalline product, **Benzyltrimethylammonium dichloroiodate**, will precipitate immediately.^[1] Collect the solid by vacuum filtration.
- Purification (Optional): If a gummy product is obtained, it can be purified by recrystallization. The addition of dichloromethane to the reaction mixture during precipitation can also help in obtaining a pure, crystalline salt.^[1]

Applications in Organic Synthesis

Benzyltrimethylammonium dichloroiodate is a versatile reagent with applications in iodination, oxidation, and chlorination reactions.

Iodination of Aromatic Compounds

BTMA-ICl₂ is a mild and effective reagent for the iodination of activated aromatic compounds, particularly anilines.^{[1][2]}



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Caption: Iodination of anilines using BTMA-ICl₂.

Materials:

- Aniline derivative
- **Benzyltrimethylammonium dichloriodate** (BTMA-ICl₂)
- Sodium bicarbonate (NaHCO₃)
- Methanol
- Dichloromethane

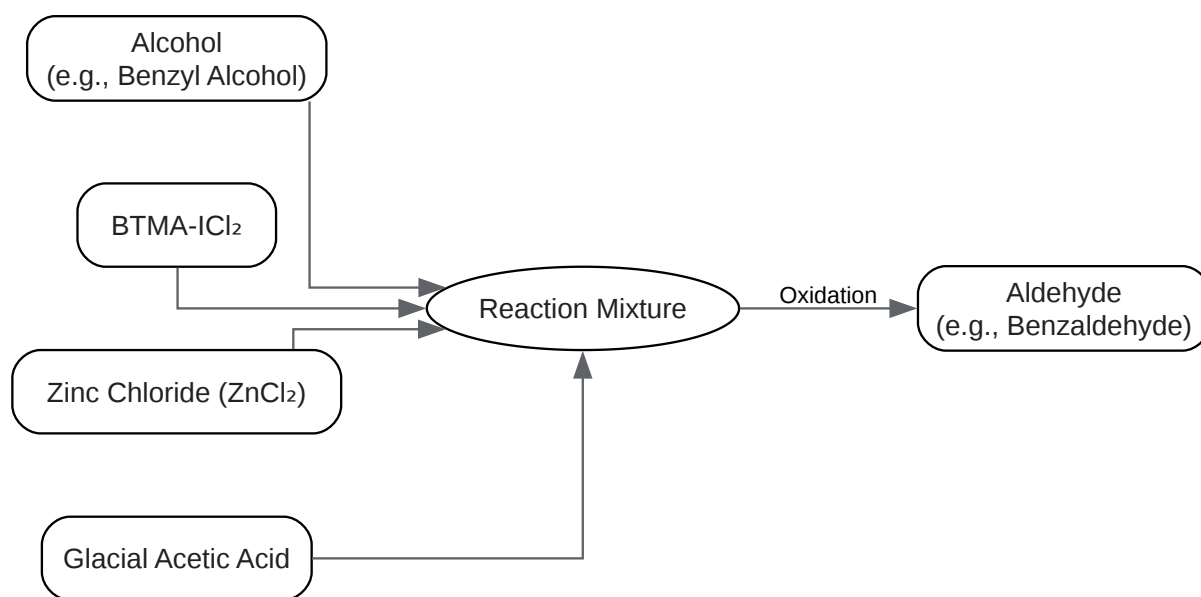
Procedure:

- In a reaction flask, combine the aniline derivative, sodium bicarbonate, methanol, and dichloromethane.^[1]
- Add **Benzyltrimethylammonium dichloriodate** to the mixture.
- Stir the reaction at room temperature. The reaction progress can be monitored by thin-layer chromatography.

- Upon completion, the reaction mixture is worked up by washing with water and extracting the product with an organic solvent.
- The organic layer is dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and the solvent is removed under reduced pressure to yield the iodinated aniline.

Oxidation of Alcohols

BTMA- ICl_2 can be used for the oxidation of alcohols to the corresponding aldehydes or ketones. The reaction is often carried out in the presence of a Lewis acid catalyst, such as zinc chloride.^{[3][4]}



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Caption: Oxidation of alcohols using BTMA- ICl_2 .

Materials:

- Benzyl alcohol
- **Benzyltrimethylammonium dichloriodate** (BTMA- ICl_2)
- Zinc chloride (ZnCl_2)

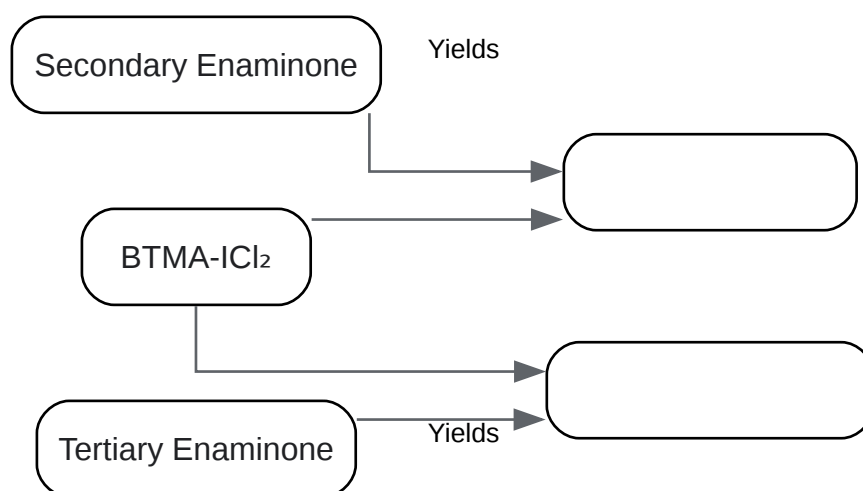
- Glacial acetic acid

Procedure:

- Dissolve **Benzyltrimethylammonium dichloriodate** and zinc chloride in glacial acetic acid. Note that the addition of zinc chloride increases the solubility of BTMA-ICl₂ in acetic acid.[3]
- Add benzyl alcohol to the solution. The reaction is typically carried out under pseudo-first-order conditions with a large excess of the alcohol.[3]
- Stir the reaction mixture at a controlled temperature. The progress of the reaction can be followed by monitoring the decrease in the concentration of BTMA-ICl₂ iodometrically.[3]
- The product, benzaldehyde, can be isolated by standard work-up procedures, which may include dilution with water and extraction with an organic solvent.

Chlorination of Enaminones

An interesting application of BTMA-ICl₂ is the regioselective chlorination of tertiary enaminones, in contrast to the iodination observed with secondary enaminones.[5]



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Caption: Halogenation selectivity of BTMA-ICl₂.

Materials:

- Tertiary enaminone
- **Benzyltrimethylammonium dichloriodate** (BTMA-ICl₂)
- Appropriate solvent (as per literature for the specific substrate)

Procedure:

- Dissolve the tertiary enaminone in a suitable solvent in a reaction flask.
- Add **Benzyltrimethylammonium dichloriodate** to the solution.
- Stir the reaction mixture at room temperature or with gentle heating, depending on the substrate's reactivity.
- Monitor the reaction by thin-layer chromatography.
- Upon completion, the reaction is quenched, and the product is isolated through extraction and purified by column chromatography to yield the α -chloro enaminone.[5]

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